

physical and chemical properties of copper compounds for laboratory use

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Compound of Interest

Compound Name: Copper

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An In-Depth Technical Guide to the Physical and Chemical Properties of **Copper** Compounds for Laboratory Use

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the essential physical and chemical properties of common **copper** compounds utilized in laboratory settings. It details experimental protocols for their synthesis and analysis and explores their roles in catalysis and biological signaling pathways, making it a vital resource for researchers, scientists, and professionals in drug development.

Physical and Chemical Properties of Common Copper Compounds

Copper is a transition metal that primarily exists in +1 (cuprous) and +2 (cupric) oxidation states in its compounds, with the +2 state being more common and stable in aqueous solutions.^{[1][2]} The distinct properties of these compounds make them suitable for a wide range of laboratory applications.

Copper(II) Compounds

Copper(II) compounds are the most frequently encountered **copper** compounds in a laboratory setting. They are often colored, typically blue or green, and many are water-soluble.

Property	Copper(II) Sulfate (CuSO ₄)	Copper(II) Chloride (CuCl ₂)	Copper(II) Oxide (CuO)	Copper(II) Acetate (Cu(CH ₃ COO) ₂)
Molar Mass	159.61 g/mol (anhydrous)	134.45 g/mol (anhydrous)	79.55 g/mol	181.63 g/mol
Appearance	Gray-white powder (anhydrous), Blue crystalline solid (pentahydrate)[1]	Yellow-brown powder (anhydrous), Blue-green solid (dihydrate)[1]	Black powder[2]	Dark green crystalline solid
Melting Point	Decomposes > 560 °C	620 °C (decomposes)	1326 °C	240 °C (decomposes)
Boiling Point	Decomposes	993 °C	Decomposes	Decomposes
Density	3.60 g/cm ³ (anhydrous)	3.39 g/cm ³	6.31 g/cm ³	1.88 g/cm ³
Solubility in Water	20.3 g/100 mL at 20 °C (anhydrous)	75.7 g/100 mL at 20 °C	Insoluble	7.2 g/100 mL at 20 °C

Copper(I) Compounds

Copper(I) compounds are typically less stable than their **Copper(II)** counterparts and can be readily oxidized. They are often white or reddish-brown solids and generally have poor solubility in water.[2]

Property	Copper(I) Chloride (CuCl)	Copper(I) Oxide (Cu ₂ O)	Copper(I) Iodide (CuI)
Molar Mass	98.99 g/mol	143.09 g/mol	190.45 g/mol
Appearance	White solid, turns green on exposure to air[2]	Red/Reddish-brown powder[2]	White to tan or brownish-yellow powder
Melting Point	426 °C	1235 °C	605 °C
Boiling Point	1490 °C	1800 °C (decomposes)	1290 °C
Density	4.14 g/cm ³	6.0 g/cm ³	5.62 g/cm ³
Solubility in Water	Insoluble	Insoluble	Insoluble

Key Laboratory and Drug Development Applications

Copper compounds are versatile and find use in numerous applications, from serving as catalysts in organic synthesis to acting as therapeutic agents in medicine.[3][4]

- **Catalysis:** **Copper**'s ability to cycle between its +1 and +2 oxidation states makes it an excellent catalyst for a wide array of organic reactions, including cross-coupling reactions (e.g., Ullmann coupling), click chemistry, and C-H functionalization.[5][6] **Copper(II)** triflate and **copper** chloride salts are common catalysts for multicomponent reactions.[7]
- **Antimicrobial Agents:** **Copper** ions exhibit biocidal activity against a broad spectrum of microorganisms.[3] **Copper** compounds are integrated into medical materials to reduce the risk of infection and are being explored as alternatives to traditional antibiotics.[8][9]
- **Anti-inflammatory and Anti-cancer Drugs:** **Copper** complexes have shown significant potential as therapeutic agents.[10] They can exhibit anti-inflammatory properties, and certain **copper**-based drugs are being investigated for their anti-proliferative and cytotoxic actions against tumor cells.[3][9][10] The mechanism often involves the generation of reactive oxygen species (ROS) or the inhibition of crucial cellular machinery like proteasomes.[10]

Experimental Protocols

Detailed and reproducible protocols are critical for laboratory success. Below are methodologies for the synthesis and analysis of common **copper** compounds.

Synthesis of Copper(II) Oxide (CuO)

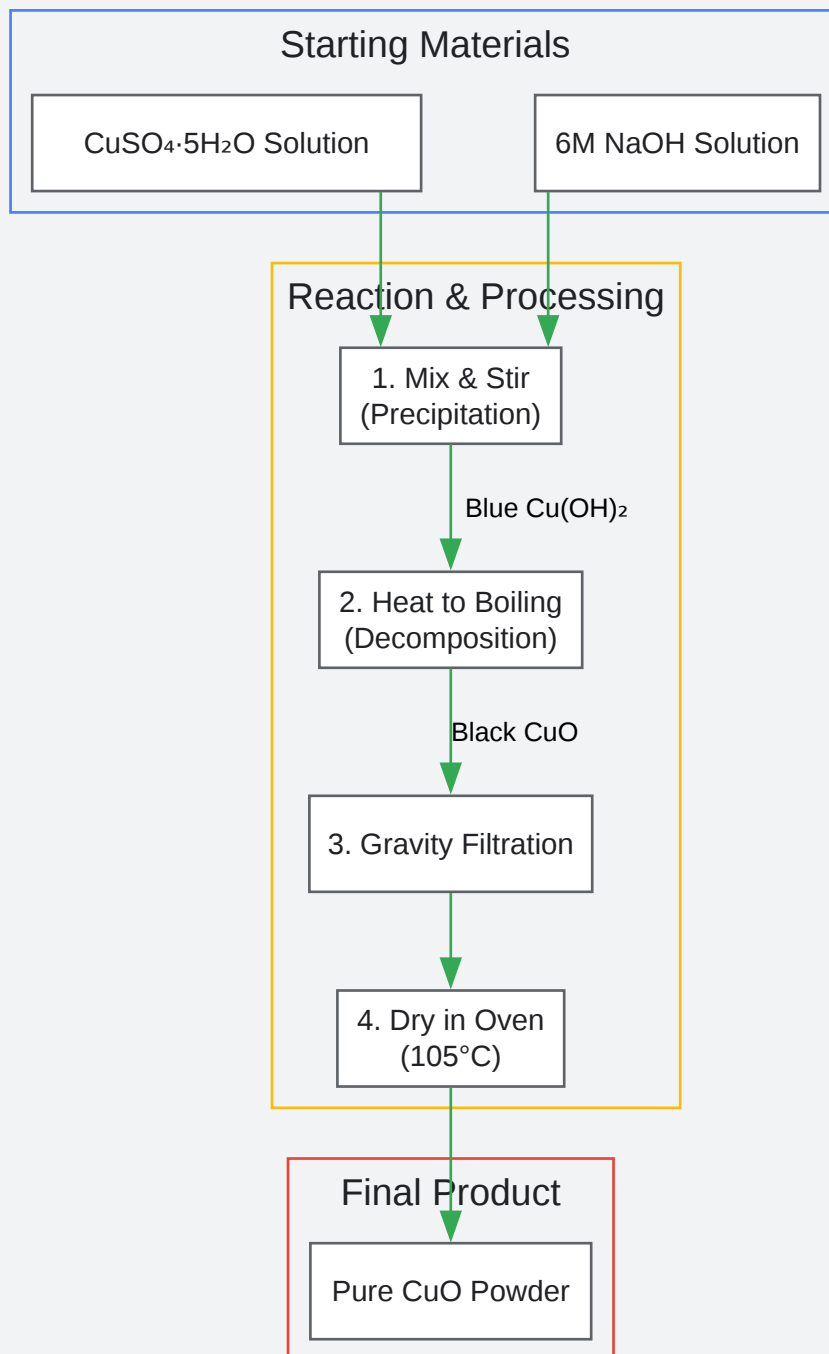
This protocol describes the synthesis of **Copper(II)** Oxide from **Copper(II)** Sulfate Pentahydrate via the precipitation and subsequent thermal decomposition of **Copper(II)** Hydroxide.

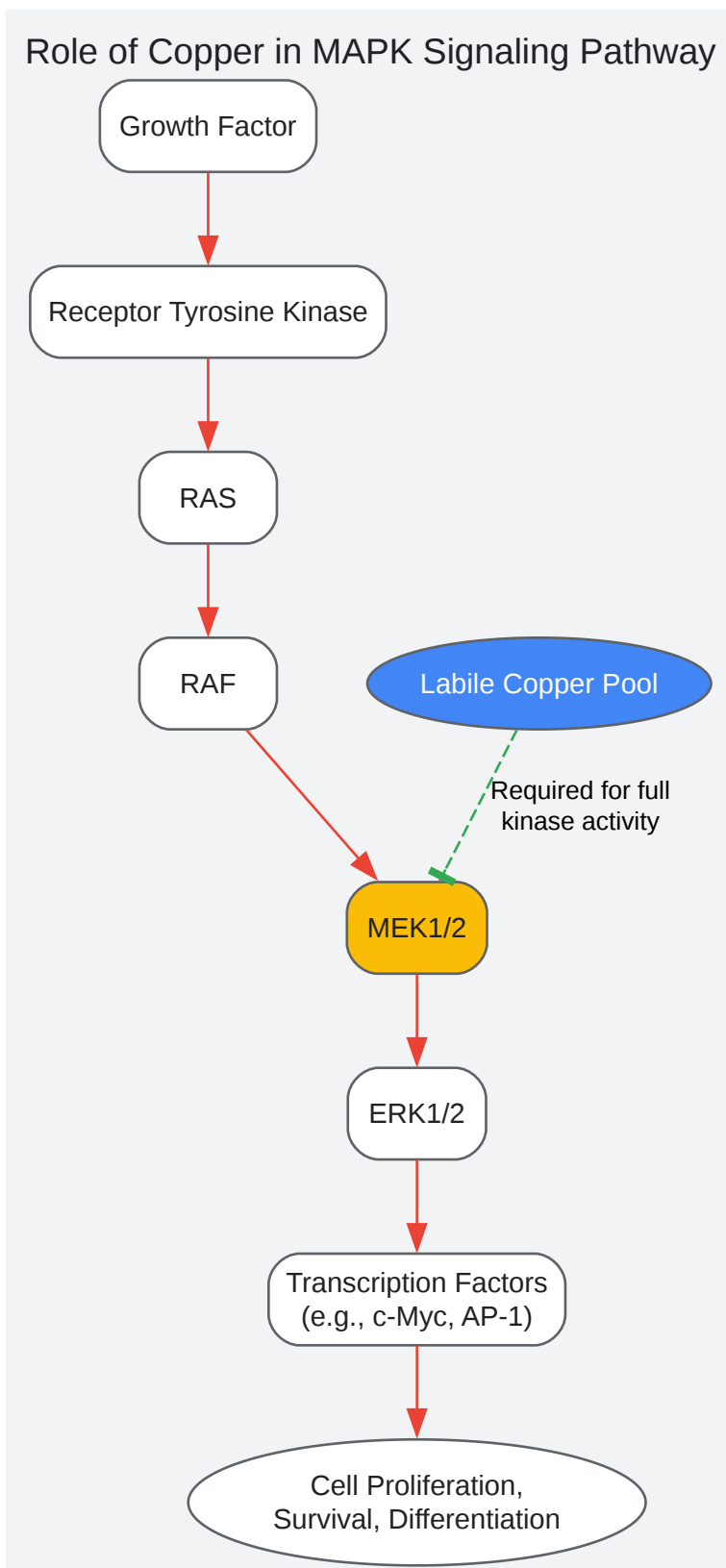
Methodology:

- **Dissolution:** Weigh approximately 2.0 g of **Copper(II)** Sulfate Pentahydrate ($\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$) and dissolve it in 10 mL of deionized water in a 250 mL beaker with stirring.
- **Precipitation:** Slowly add 10 mL of 6M Sodium Hydroxide (NaOH) to the **copper** sulfate solution while continuously stirring. A blue precipitate of **Copper(II)** Hydroxide ($\text{Cu}(\text{OH})_2$) will form.
- **Decomposition:** Cover the beaker with a watch glass and heat the mixture to boiling. Continue heating gently until the blue precipitate completely converts to a black solid, which is **Copper(II)** Oxide (CuO). This process should take only a few minutes.
- **Filtration:** Allow the mixture to cool. Set up a gravity filtration apparatus with a pre-weighed Whatman #1 filter paper. Filter the mixture in small portions, using a wash bottle with deionized water to ensure all the solid is transferred to the filter paper.
- **Drying:** Carefully remove the filter paper, unfold it onto a clean watch glass, and place it in a drying oven at 105°C for at least 3 hours, or preferably overnight.
- **Weighing:** Once completely dry, re-weigh the filter paper with the CuO product. The mass of the product can be determined by difference.

Below is a workflow diagram illustrating this synthesis process.

Experimental Workflow: Synthesis of Copper(II) Oxide





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